

3-(Trifluoromethoxy)benzaldehyde molecular formula and weight

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)benzaldehyde

Cat. No.: B1330798

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An In-depth Technical Guide on 3-(Trifluoromethoxy)benzaldehyde

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide provides the fundamental molecular information for **3-(Trifluoromethoxy)benzaldehyde**, a compound of interest in various synthetic applications.

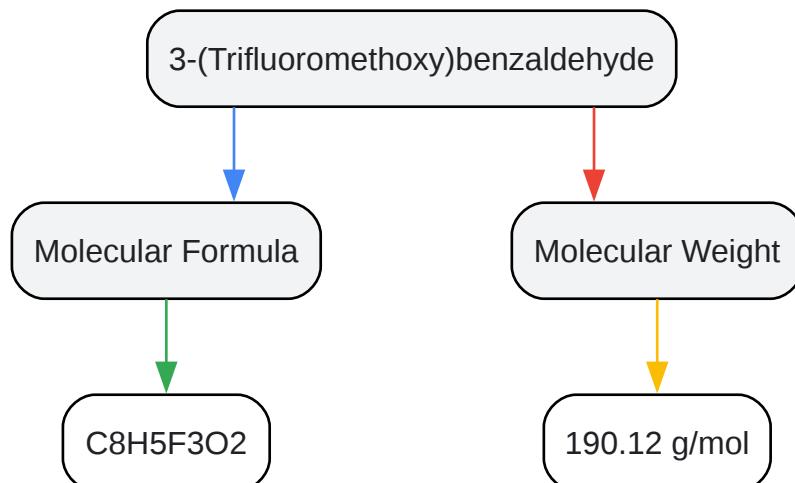
Molecular Data

The essential molecular details of **3-(Trifluoromethoxy)benzaldehyde** are summarized below.

Property	Value
Molecular Formula	C ₈ H ₅ F ₃ O ₂ [1] [2]
Molecular Weight	190.12 g/mol [1] [2]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name and its corresponding molecular formula and weight.



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References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-(Trifluoromethoxy)benzaldehyde | C8H5F3O2 | CID 605139 - PubChem [pubchem.ncbi.nlm.nih.gov]
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